

Spectroscopic Analysis of 2-Methoxy-2,3-dimethylbutane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-2,3-dimethylbutane

CAS No.: 26356-10-5

Cat. No.: B15930323

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Introduction

2-Methoxy-2,3-dimethylbutane is a saturated ether. A comprehensive search of publicly available chemical databases and scientific literature did not yield experimental spectroscopic data for this specific compound. This technical guide has been developed to provide researchers, scientists, and drug development professionals with a detailed framework for the spectroscopic characterization of **2-Methoxy-2,3-dimethylbutane**. The content herein is based on established principles of spectroscopic analysis and data from analogous compounds to predict the expected spectral characteristics. This guide also outlines detailed experimental protocols for acquiring ^1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) data.

Predicted Spectroscopic Data

The following sections present the predicted spectroscopic data for **2-Methoxy-2,3-dimethylbutane**. These predictions are derived from the chemical structure and comparison with similar molecules.

Predicted ^1H Nuclear Magnetic Resonance (NMR) Data

The ^1H NMR spectrum is expected to exhibit distinct signals corresponding to the different proton environments in the molecule.

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
-OCH ₃	3.2 - 3.4	Singlet	3H
-CH(CH ₃) ₂	1.8 - 2.0	Septet	1H
-C(CH ₃) ₂ -	1.1 - 1.3	Singlet	6H
-CH(CH ₃) ₂	0.9 - 1.1	Doublet	6H

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Data

The ^{13}C NMR spectrum will show signals for each unique carbon atom in the structure.

Carbon	Predicted Chemical Shift (δ , ppm)
C-O	75 - 85
-OCH ₃	48 - 52
-C(CH ₃) ₂ -	35 - 45
-CH(CH ₃) ₂	30 - 40
-C(CH ₃) ₂ -	25 - 30
-CH(CH ₃) ₂	15 - 20

Predicted Mass Spectrometry (MS) Data

Electron ionization mass spectrometry (EI-MS) is expected to produce a molecular ion peak and several characteristic fragment ions.

m/z	Predicted Fragment
116	[M] ⁺ (Molecular Ion)
101	[M - CH ₃] ⁺
87	[M - C ₂ H ₅] ⁺
73	[C ₄ H ₉ O] ⁺
57	[C ₄ H ₉] ⁺
43	[C ₃ H ₇] ⁺ (likely base peak)

Predicted Infrared (IR) Spectroscopy Data

The IR spectrum will likely display absorption bands characteristic of C-H and C-O bonds.

Wavenumber (cm ⁻¹)	Bond	Description
2970 - 2850	C-H	Alkane stretching
1470 - 1450	C-H	Methylene and methyl bending
1385 - 1365	C-H	Methyl bending (umbrella mode)
1150 - 1085	C-O	Ether stretching

Experimental Protocols

The following are detailed methodologies for the key experiments required to obtain the spectroscopic data for **2-Methoxy-2,3-dimethylbutane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of purified **2-Methoxy-2,3-dimethylbutane** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, deuterated chloroform) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^1H NMR Acquisition:
 - Instrument: A 400 MHz or higher field NMR spectrometer.
 - Parameters:
 - Pulse sequence: Standard single-pulse (zg30 or similar).
 - Spectral width: 12-16 ppm.
 - Acquisition time: 2-4 seconds.
 - Relaxation delay: 1-5 seconds.
 - Number of scans: 8-16.
 - Temperature: 298 K.
- ^{13}C NMR Acquisition:
 - Instrument: A 100 MHz or higher field NMR spectrometer (corresponding to a 400 MHz ^1H frequency).
 - Parameters:
 - Pulse sequence: Proton-decoupled single-pulse (e.g., zgpg30).
 - Spectral width: 200-240 ppm.
 - Acquisition time: 1-2 seconds.
 - Relaxation delay: 2-5 seconds.
 - Number of scans: 1024-4096 (or more, depending on sample concentration).
 - Temperature: 298 K.
- Data Processing: Apply Fourier transformation to the acquired free induction decays (FIDs). Phase correct the spectra and baseline correct. Calibrate the chemical shifts using the

internal standard (TMS at 0.00 ppm for both ^1H and ^{13}C). Integrate the signals in the ^1H NMR spectrum.

Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of the compound in a volatile solvent (e.g., methanol or acetonitrile) via direct infusion or through a gas chromatography (GC-MS) or liquid chromatography (LC-MS) system. For GC-MS, a non-polar capillary column would be suitable.
- Ionization:
 - Electron Ionization (EI): Typically performed at 70 eV. This is a common method for GC-MS and provides fragmentation patterns useful for structural elucidation.
 - Electrospray Ionization (ESI): A soft ionization technique suitable for LC-MS, which would likely produce the protonated molecule $[\text{M}+\text{H}]^+$.
- Mass Analysis:
 - Instrument: A quadrupole, time-of-flight (TOF), or ion trap mass spectrometer.
 - Mode: Full scan mode to detect all ions within a specified mass range (e.g., m/z 30-300).
- Data Analysis: Identify the molecular ion peak. Analyze the fragmentation pattern to deduce the structure of the fragments and confirm the overall molecular structure. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition.

Infrared (IR) Spectroscopy

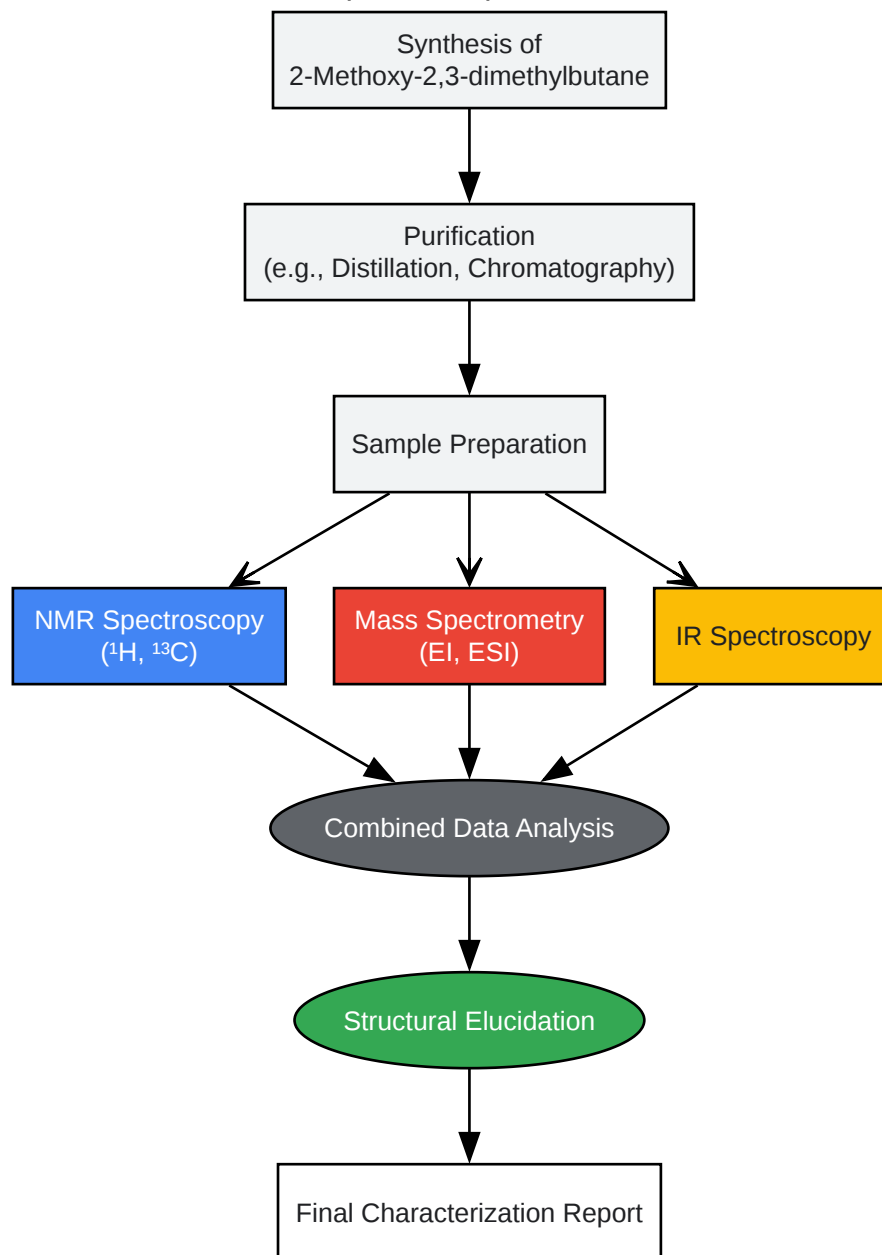
- Sample Preparation:
 - Neat Liquid: Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
 - Solution: Dissolve the sample in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., CCl_4 or CS_2).

- Data Acquisition:
 - Instrument: A Fourier-transform infrared (FTIR) spectrometer.
 - Parameters:
 - Scan range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of scans: 16-32.
- Data Analysis: Analyze the positions, intensities, and shapes of the absorption bands to identify the functional groups present in the molecule. A background spectrum of the salt plates or solvent should be subtracted from the sample spectrum.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized organic compound like **2-Methoxy-2,3-dimethylbutane**.

Workflow for Spectroscopic Characterization



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Caption: General workflow for the synthesis and spectroscopic characterization of an organic compound.

- To cite this document: BenchChem. [Spectroscopic Analysis of 2-Methoxy-2,3-dimethylbutane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15930323/docs#spectroscopic-analysis-of-2-methoxy-2-3-dimethylbutane-a-technical-guide\]](https://www.benchchem.com/product/b15930323/docs#spectroscopic-analysis-of-2-methoxy-2-3-dimethylbutane-a-technical-guide)

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